

# Physical and chemical properties of Ethyl 3-aminocrotonate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ethyl 3-aminocrotonate*

Cat. No.: *B148384*

[Get Quote](#)

## An In-depth Technical Guide to Ethyl 3-aminocrotonate

This technical guide provides a comprehensive overview of the physical and chemical properties of **Ethyl 3-aminocrotonate**, tailored for researchers, scientists, and professionals in drug development. The document summarizes key quantitative data, details experimental protocols, and includes visualizations to illustrate experimental workflows.

## Physical and Chemical Properties

**Ethyl 3-aminocrotonate** is a stable, solid organic compound.<sup>[1]</sup> It presents as a light yellow solid with no discernible odor.

Table 1: Physical Properties of **Ethyl 3-aminocrotonate**

Property	Value
Melting Point	33 - 35 °C / 91.4 - 95 °F [1][2][3]
Boiling Point	210 - 215 °C / 410 - 419 °F @ 760 mmHg [1][2] [3]
Density	1.022 g/mL at 25 °C [2][3]
Solubility in Water	26 g/L at 25 °C [2][3]
Appearance	Light yellow solid
Odor	Odorless [1]

Table 2: Chemical and Spectroscopic Properties of **Ethyl 3-aminocrotonate**

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>11</sub> NO <sub>2</sub> [4][5][6][7][8]
Molecular Weight	129.16 g/mol [4][5][6][7][8]
InChI Key	YPMPTULBFPFSEQ-PLNGDYQASA-N
SMILES String	CCOC(=O)\C=C(\C)N
<sup>1</sup> H-NMR Spectroscopy	The Z-form is predominantly present. [9]

## Chemical Reactivity and Stability

**Ethyl 3-aminocrotonate** is stable under normal conditions. [1] However, it should be stored in a tightly closed container in a cool, dry, and well-ventilated area. [4] It is incompatible with acids, bases, and strong oxidizing and reducing agents. [1] Hazardous decomposition products include carbon monoxide, carbon dioxide, and nitrogen oxides. [1][4] Hazardous polymerization does not occur. [1]

## Experimental Protocols

### Synthesis of **Ethyl 3-aminocrotonate** via Continuous Flow

This protocol describes the synthesis of **Ethyl 3-aminocrotonate** from ethyl acetoacetate and ammonia using a continuous flow reactor. This method has been reported to achieve a high yield.[2][5]

#### Materials:

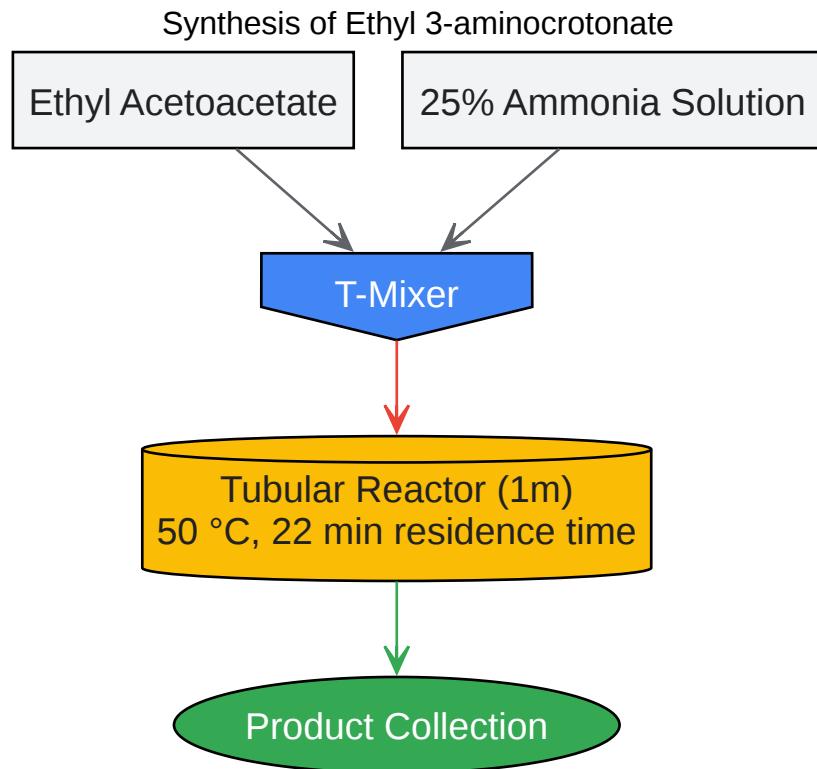
- Ethyl acetoacetate
- 25% Ammonia solution
- T-mixer
- 1.58 mm outer diameter SS316 tubular reactor (1 meter in length)
- Syringe pumps
- Heating system
- Back-pressure regulator
- Collection vessel

#### Procedure:

- Set up the continuous flow system with the T-mixer connected to the tubular reactor.
- Maintain the reactor temperature at 50 °C.
- Use syringe pumps to introduce ethyl acetoacetate and the 25% ammonia solution into the T-mixer at a molar ratio of 1:3.
- Adjust the flow rates to achieve a residence time of 22 minutes within the reactor.
- The reaction mixture is passed through a back-pressure regulator to maintain system pressure.
- Collect the product, **Ethyl 3-aminocrotonate**, from the output of the reactor.
- The reported yield for this method is 94%.[2][5]

## Visualizations

Diagram 1: Synthesis of **Ethyl 3-aminocrotonate** via Continuous Flow



[Click to download full resolution via product page](#)

Caption: Workflow for the continuous flow synthesis of **Ethyl 3-aminocrotonate**.

## Applications

**Ethyl 3-aminocrotonate** is a versatile intermediate in organic synthesis.<sup>[2]</sup> It is a key building block in the synthesis of various heterocyclic compounds, which are prevalent in many pharmaceuticals.<sup>[10]</sup> Its enamine functionality allows it to readily participate in reactions such as Michael additions and cyclizations.<sup>[10]</sup> Beyond its role in drug development, it is also utilized as a feed auxiliary agent.<sup>[10][11]</sup>

## Safety Information

**Ethyl 3-aminocrotonate** is classified as a corrosive solid that can cause severe skin burns and eye damage.<sup>[1][4][6][7]</sup> It may also cause respiratory irritation.<sup>[6][7]</sup> Appropriate personal

protective equipment, including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical.<sup>[1]</sup> Work should be conducted in a well-ventilated area or under a chemical fume hood.<sup>[1][4]</sup> In case of exposure, immediate medical attention is required.<sup>[1][4]</sup>

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. ETHYL 3-AMINOCROTONATE | 626-34-6 [chemicalbook.com]
- 3. ETHYL 3-AMINOCROTONATE CAS#: 626-34-6 [m.chemicalbook.com]
- 4. godavaribiorefineries.com [godavaribiorefineries.com]
- 5. ETHYL 3-AMINOCROTONATE synthesis - chemicalbook [chemicalbook.com]
- 6. Ethyl 3-aminocrotonate | C6H11NO2 | CID 637551 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. godavaribiorefineries.com [godavaribiorefineries.com]
- 8. Ethyl 3-aminocrotonate [webbook.nist.gov]
- 9. researchgate.net [researchgate.net]
- 10. nbanno.com [nbanno.com]
- 11. nbanno.com [nbanno.com]
- To cite this document: BenchChem. [Physical and chemical properties of Ethyl 3-aminocrotonate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b148384#physical-and-chemical-properties-of-ethyl-3-aminocrotonate>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)